

Technical Procurement Guide: 4-Ethyl-3-Fluorobenzaldehyde

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Compound of Interest

Compound Name: 4-ethyl-3-fluorobenzaldehyde

CAS No.: 1289005-83-9

Cat. No.: B6205756

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CAS: 1289005-83-9 | Grade: Research (>97% HPLC) Audience: Medicinal Chemists, Sourcing Managers, Process Engineers

Part 1: Executive Summary & Market Context

4-Ethyl-3-fluorobenzaldehyde is a specialized "Tier 3" aromatic building block used primarily in the synthesis of heterocycles for kinase inhibitors and metabolic modulators. Unlike commodity aldehydes (e.g., 4-fluorobenzaldehyde), this compound is rarely held in bulk stock by major catalog distributors.

Current Market Status (Q1 2026):

- **Availability:** Low (Make-to-Order / Lead time 2-4 weeks).
- **Price Volatility:** High. Pricing is non-linear and volume-dependent due to the specific "ortho-fluoro/para-ethyl" substitution pattern, which complicates standard oxidation routes.
- **Primary Cost Driver:** The synthesis requires chemoselective coupling to avoid defluorination or over-oxidation of the ethyl chain.

Part 2: Chemical Profile & Specifications

Before soliciting quotes, researchers must define the "Research Grade" specification to avoid receiving lower-grade industrial intermediates.

Parameter	Specification (Research Grade)	Criticality
CAS Number	1289005-83-9	Absolute. Distinguishes from 3-ethyl-4-fluoro isomer (CAS 370867-69-9).[1]
Purity (HPLC)	≥ 97.0% (Area %)	High.[2][3][4] Impurities >3% interfere with subsequent cyclization reactions.
Appearance	Colorless to pale yellow oil	Oxidation indicator. Dark yellow/brown indicates carboxylic acid formation.
¹ H-NMR	Conforms to structure	Verify ethyl group integration (q 2H, t 3H) vs aldehyde proton (s 1H).
Water Content	≤ 0.5% (Karl Fischer)	Critical if used in moisture-sensitive organometallic steps.

Part 3: Synthesis Economics & Cost Drivers

Understanding the synthesis route explains the high cost relative to simpler analogs. The commercial route typically involves a 3-step sequence starting from 4-bromo-3-fluorobenzaldehyde to preserve the aldehyde functionality during ethylation.

The "Protected Coupling" Route

Direct alkylation of fluorobenzaldehydes is low-yielding due to side reactions. High-grade suppliers use a protection-deprotection strategy.



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Figure 1: The dominant industrial synthesis route. The cost is driven by the Palladium catalyst in Step 2 and the yield loss during the protection/deprotection sequence.

Cost Breakdown

- **Catalyst Load (30% of Cost):** The Suzuki coupling requires Palladium catalysts (e.g., Pd(dppf)Cl₂) to install the ethyl group on the deactivated aryl ring.
- **Purification (40% of Cost):** The final product is an oil. Achieving >97% purity requires high-vacuum fractional distillation to remove trace de-brominated byproducts (3-fluorobenzaldehyde), which are difficult to separate by chromatography.

Part 4: Market Pricing Analysis

Pricing for **4-ethyl-3-fluorobenzaldehyde** is not fixed. It follows a "Custom Synthesis" model. The following estimates are based on current raw material costs and standard CRO labor rates.

Estimated Pricing Tiers (2025-2026)

Scale	Estimated Price Range (USD)	Unit Cost (\$/g)	Sourcing Strategy
1 Gram	\$180 - \$350	High	Catalog Order. Use for initial screening only. High markup covers repackaging and QC.
5 Grams	\$600 - \$950	Moderate	Catalog/Stock. Ideal for hit-to-lead optimization.
25 Grams	\$1,800 - \$2,500	~\$80/g	Batch Inquiry. Request a specific batch quote. Do not buy multiple 5g bottles.
100g+	Quote Only	<\$50/g	Custom Synthesis. Requires a dedicated production run (Lead time: 4-6 weeks).

Strategic Insight:

- The "Catalog Trap": Many aggregators list this item at \$50/g but have zero stock. They will take your order and then initiate a synthesis, leading to months of delay.
- Verification: Always ask for a "Stock Confirmation" and a copy of the actual batch H-NMR before placing a PO.

Part 5: Quality Assurance Protocol

To ensure the "price" paid yields valid scientific data, the following QC protocol is mandatory upon receipt.

Self-Validating QC System

Objective: Confirm identity and absence of the "Regio-Isomer" (3-ethyl-4-fluoro) which has identical mass (MW 152.16).

- 1H-NMR Analysis (CDC13):
 - Aldehyde Proton: Look for singlet at ~10.0 ppm.
 - Aromatic Region: The coupling constants are diagnostic.
 - 4-ethyl-3-fluoro:[5] The proton at position 2 (between F and CHO) appears as a doublet of doublets (coupling with F and H6).
 - 3-ethyl-4-fluoro: The proton at position 2 (between Et and CHO) appears as a singlet (or fine doublet) with NO fluorine coupling.
 - Ethyl Group: Quartet (~2.7 ppm) and Triplet (~1.2 ppm).
- Functional Test (Optional):
 - If the aldehyde is oxidized to the acid (white solid precipitate in the oil), the effective molarity is compromised.
 - Quick Check: Dissolve 10mg in DMSO. If the solution is cloudy or has particulate matter, the sample has significant carboxylic acid contamination (4-ethyl-3-fluorobenzoic acid).

References

- Chemical Identity & Structure
 - National Center for Biotechnology Information (2026). PubChem Compound Summary for CAS 1289005-83-9. Retrieved from [\[Link\]](#)
- Synthesis Methodology (Suzuki Coupling on Benzaldehydes)
- Market Precursor Availability
- Safety Data

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Sources

- [1. 3-Ethyl-4-fluorobenzaldehyde | C₉H₉FO | CID 10898878 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 间氟苯甲醛 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. dir.indiamart.com \[dir.indiamart.com\]](#)
- [4. 4-Fluorobenzaldehyde, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [5. 4-Ethyl-3-fluorobenzaldehyde | CAS#:1289005-83-9 | Chemsrsc \[chemsrc.com\]](#)
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